

Application Notes and Protocols for TP-030-1: An In Vitro Guide

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Compound of Interest

Compound Name: TP-030-1
Cat. No.: B12406328

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vitro characterization of **TP-030-1**, a potent and selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). The following sections detail the mechanism of action, quantitative data, and experimental procedures for utilizing **TP-030-1** and its corresponding negative control, TP-030n, in biochemical and cell-based assays.

Introduction

TP-030-1 is a chemical probe designed to target RIPK1, a serine/threonine kinase that plays a critical role in regulating cellular necroptosis, a form of programmed cell death.^[1] Dysregulation of the necroptotic pathway has been implicated in a variety of human pathologies, including inflammatory diseases and neurodegenerative disorders, making RIPK1 an attractive therapeutic target. **TP-030-1** offers a valuable tool for investigating the physiological and pathological roles of RIPK1. A structurally related but inactive compound, TP-030n, is available as a negative control for these studies.^[1]

Mechanism of Action

TP-030-1 functions as a direct inhibitor of the kinase activity of RIPK1. By binding to RIPK1, **TP-030-1** prevents the autophosphorylation of RIPK1 and the subsequent phosphorylation of its downstream substrates, such as Mixed Lineage Kinase Domain-Like (MLKL). This inhibition effectively blocks the execution of the necroptotic cell death program.

Quantitative Data Summary

The following tables summarize the in vitro potency and cellular activity of **TP-030-1** and its negative control, TP-030n.

Table 1: In Vitro Biochemical Potency of **TP-030-1** and TP-030n against RIPK1

Compound	Target	Assay Type	K _i (nM)	IC ₅₀ (μM)
TP-030-1	human RIPK1	TR-FRET	3.9	-
TP-030-1	mouse RIPK1	TR-FRET	-	4.2
TP-030n	human RIPK1	TR-FRET	6900	-
TP-030n	mouse RIPK1	TR-FRET	-	> 10

Table 2: Cellular Activity of **TP-030-1** in HT29 Necroptosis Assay

Compound	Cell Line	Assay Type	IC ₅₀ (nM)
TP-030-1	HT29	Necroptosis Inhibition	18

Table 3: Selectivity Profile of **TP-030-1**

Kinase Panel Screened	Number of Kinases	Concentration Tested (μM)	Results
Takeda Global Kinase Panel	303	1	No significant binding
Eurofins-Panlabs Screen	68	-	Clean

Experimental Protocols

RIPK1 Kinase Inhibition Assay (TR-FRET)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay to measure the inhibitory activity of **TP-030-1** on RIPK1 kinase.

Materials:

- Recombinant human RIPK1 enzyme
- Biotinylated peptide substrate
- ATP
- Europium-labeled anti-phospho-substrate antibody
- Streptavidin-Allophycocyanin (SA-APC)
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 1 mM DTT)
- **TP-030-1** and TP-030n
- 384-well low-volume microplates
- TR-FRET-compatible plate reader

Procedure:

- Prepare serial dilutions of **TP-030-1** and TP-030n in DMSO and then dilute in Assay Buffer.
- Add 2 µL of the compound dilutions to the wells of a 384-well plate.
- Add 4 µL of a solution containing the RIPK1 enzyme and the biotinylated peptide substrate in Assay Buffer.
- Incubate for 15 minutes at room temperature.

- Initiate the kinase reaction by adding 4 μ L of ATP solution in Assay Buffer.
- Incubate for 1 hour at room temperature.
- Stop the reaction by adding 5 μ L of a detection mix containing EDTA, Europium-labeled anti-phospho-substrate antibody, and SA-APC in a TR-FRET buffer.
- Incubate for 1 hour at room temperature, protected from light.
- Measure the TR-FRET signal using a plate reader (excitation at 320 nm, emission at 620 nm and 665 nm).
- Calculate the ratio of the emission at 665 nm to 620 nm. The inhibitory activity is determined by the decrease in the TR-FRET signal.

HT29 Necroptosis Assay

This cell-based assay evaluates the ability of **TP-030-1** to inhibit necroptosis induced in the human colon adenocarcinoma cell line, HT29.

Materials:

- HT29 cells (ATCC HTB-38)
- DMEM supplemented with 10% FBS, 1% penicillin-streptomycin
- Human Tumor Necrosis Factor-alpha (TNF- α)
- Smac mimetic (e.g., BV6 or birinapant)
- Pan-caspase inhibitor (e.g., z-VAD-fmk)
- **TP-030-1** and TP-030n
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo® or similar ATP-based assay) or Propidium Iodide (PI) for flow cytometry

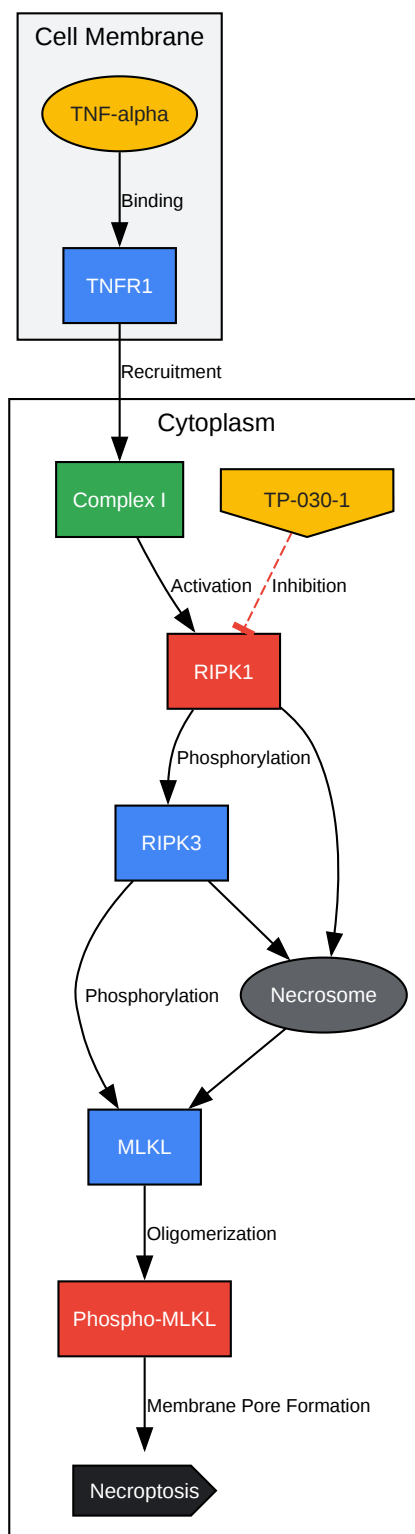
- Luminometer or flow cytometer

Procedure:

- Seed HT29 cells into a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere overnight.
- Prepare serial dilutions of **TP-030-1** and TP-030n in cell culture medium.
- Pre-treat the cells with the compound dilutions for 1 hour.
- Induce necroptosis by adding a cocktail of TNF- α (e.g., 100 ng/mL), Smac mimetic (e.g., 1 μ M), and z-VAD-fmk (e.g., 20 μ M) to the wells.
- Incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- Assess cell viability using an ATP-based luminescence assay according to the manufacturer's protocol, or by staining with Propidium Iodide and analyzing with a flow cytometer.
- For the ATP-based assay, a higher luminescence signal indicates greater cell viability and thus inhibition of necroptosis. For PI staining, a lower percentage of PI-positive cells indicates inhibition of necroptotic cell death.

Mandatory Visualizations

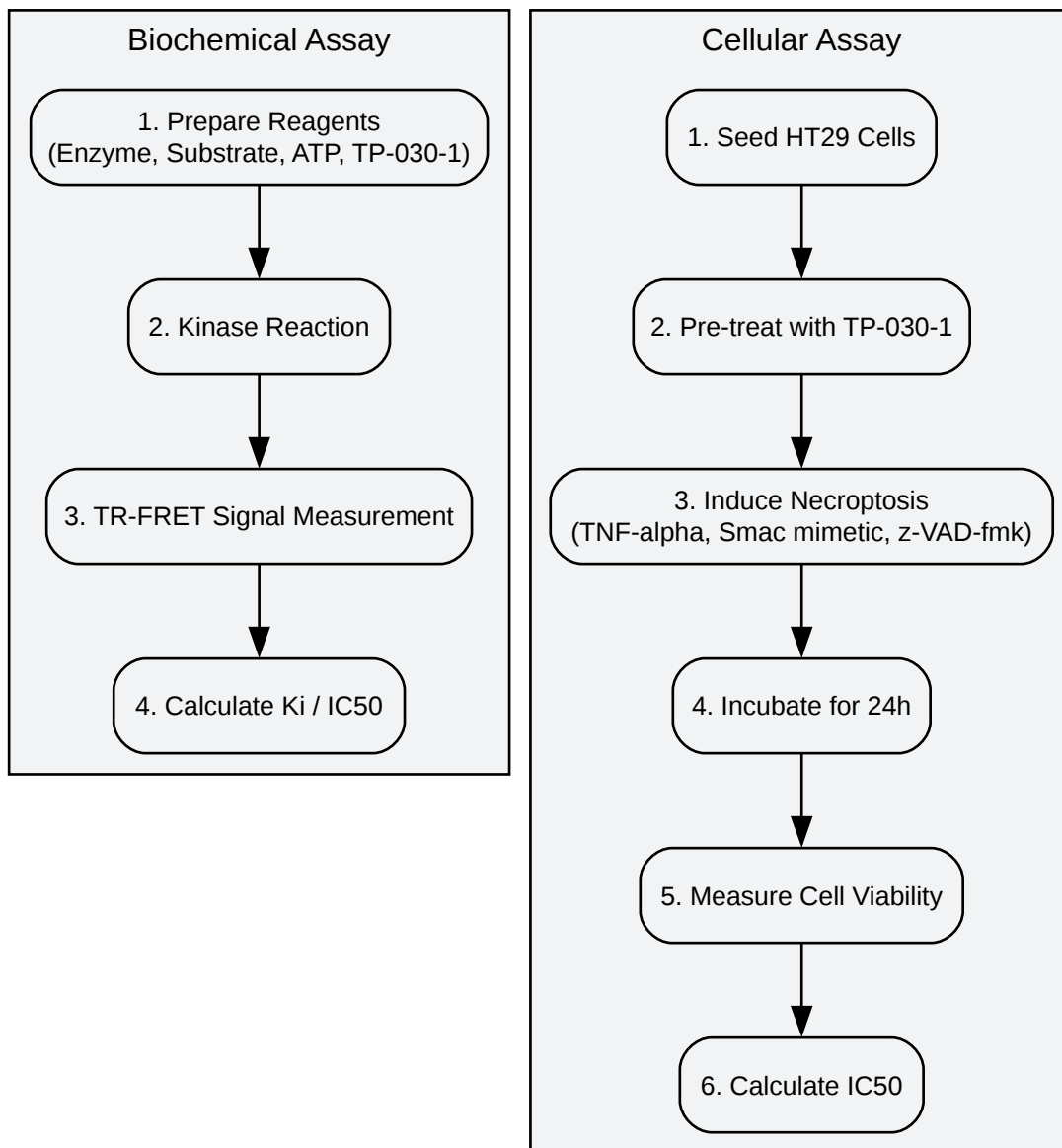
RIPK1-Mediated Necroptosis Signaling Pathway



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Caption: RIPK1 signaling pathway leading to necroptosis and its inhibition by **TP-030-1**.

In Vitro Experimental Workflow for TP-030-1



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Caption: Workflow for biochemical and cellular characterization of **TP-030-1**.

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References

- 1. eubopen.org [eubopen.org]
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